Analytical Methods for Purity Determination of trans-4-(Dimethylamino)cyclohexanol

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Compound of Interest

Compound Name:	*trans-4-(Dimethylamino)cyclohexanol;hydrochloride*
Cat. No.:	*B15334278*

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Target Audience: Analytical Chemists, Formulation Scientists, and Drug Development Professionals Molecule:trans-4-(Dimethylamino)cyclohexanol (CAS: 103023-51-4)

Executive Summary & Physicochemical Profiling

trans-4-(Dimethylamino)cyclohexanol is a critical cyclic amino alcohol utilized as a pharmaceutical intermediate in the synthesis of complex active pharmaceutical ingredients (APIs), including specific spiro derivatives and analgesics. Analyzing the purity of this compound presents a unique triad of chromatographic challenges:

- Lack of a UV Chromophore: The molecule consists solely of an aliphatic cyclohexane ring, a hydroxyl group, and a dimethylamino group. It lacks conjugated pi-systems, rendering standard High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) highly insensitive and subject to severe baseline drift at low wavelengths (< 210 nm) [4].
- High Basicity: The tertiary amine group (pKa ~10) interacts strongly with residual silanol groups on standard silica-based stationary phases. In both Gas Chromatography (GC) and HPLC, this leads to severe peak tailing, irreversible adsorption, and poor mass recovery [2].

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- Stereoisomerism: The synthesis of this compound often yields a mixture of cis and trans isomers. A robust purity method must baseline-resolve these diastereomers.

To establish a comprehensive and self-validating analytical profile, a multi-modal approach is required. This guide details three orthogonal methods: GC-FID for volatile impurity profiling and isomer resolution, HPLC-CAD for non-volatile mass balance, and 1H-qNMR for absolute, standard-free quantitation.

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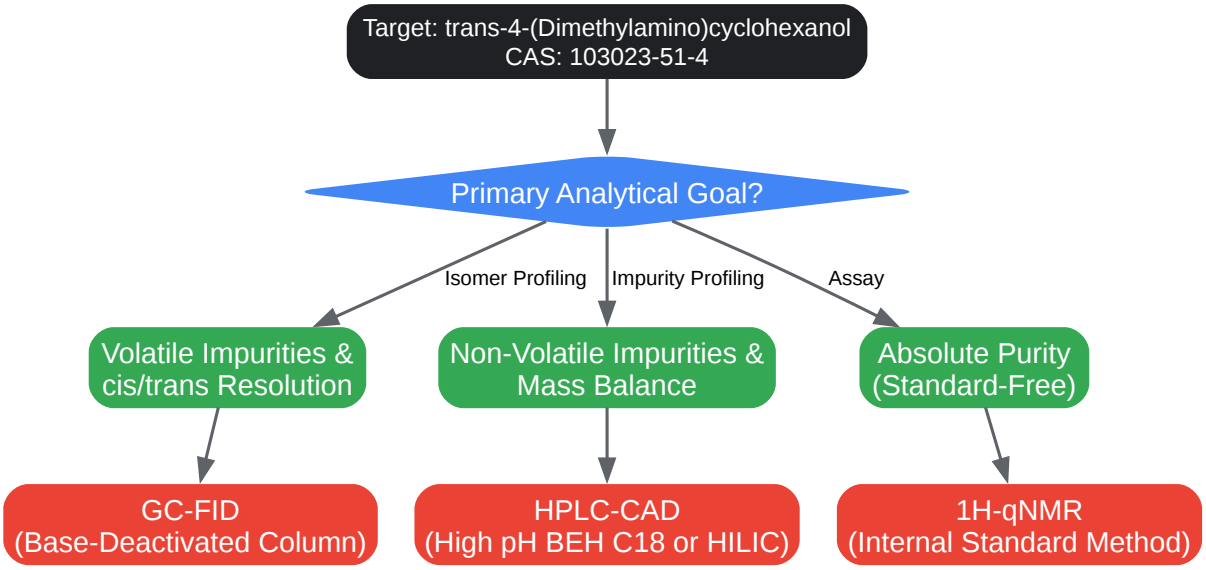

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Figure 1: Decision workflow for selecting the appropriate analytical methodology based on data requirements.

Method 1: Gas Chromatography (GC-FID)

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The Causality of Column Selection

Because trans-4-(Dimethylamino)cyclohexanol is highly volatile (MW: 143.23 g/mol), GC coupled with Flame Ionization Detection (FID) is the gold standard for its purity analysis. However, chemists using standard columns (e.g., 5% phenyl/95% dimethyl polysiloxane) for basic compounds frequently observe peak tailing and low recovery. This occurs because conventionally deactivated tubing surfaces act as Lewis acids, adsorbing the basic amine [2].

To achieve a self-validating, symmetrical peak without resorting to complex derivatization (like BSTFA/TMCS), a base-deactivated stationary phase (e.g., CP-Sil 8 CB Amines or Rtx-Volatile Amine) is mandatory. These columns feature a specially treated surface that minimizes interaction between basic analytes and active sites, ensuring sharp peaks and consistent retention [1].

Step-by-Step Protocol

- Sample Preparation: Dissolve 10 mg of the sample in 1.0 mL of LC-MS grade Methanol (Diluent). Prepare a resolution standard containing 5 mg of cis-4-(Dimethylamino)cyclohexanol and 5 mg of the trans isomer in 1.0 mL Methanol.
- System Setup: Install a base-deactivated capillary column and a base-deactivated guard column to ensure a completely inert sample pathway [2].
- Conditioning: Purge the column at 250°C for 30 minutes prior to the first injection to remove siloxane bleed.
- Execution: Inject 1.0 µL of the blank (Methanol), followed by the resolution standard, and finally the sample preparations.

GC-FID Operational Parameters

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Parameter	Specification	Causality / Rationale
Column	Agilent CP-Sil 8 CB Amines (30 m × 0.32 mm, 1.0 µm)	Base-deactivated to prevent amine tailing [1].
Carrier Gas	Helium, Constant Flow at 1.5 mL/min	Provides optimal linear velocity for resolution.
Inlet Temperature	250 °C	Ensures rapid, flash vaporization of the alcohol.
Split Ratio	20:1	Prevents column overloading and peak fronting.
Oven Program	80°C (hold 2 min) → 10°C/min to 250°C (hold 5 min)	Gradient resolves the cis (lower boiling) and trans isomers.
Detector	FID at 280 °C (H2: 40 mL/min, Air: 400 mL/min)	Universal detection for carbon-containing volatiles.

System Suitability Criteria: The resolution (Rs) between the cis and trans isomers must be ≥2.0 . The symmetry factor (As) for the trans peak must be between 0.8 and 1.5.

Method 2: HPLC with Charged Aerosol Detection (HPLC-CAD)

The Causality of Detection and pH Strategy

While GC is excellent for volatiles, it cannot detect non-volatile inorganic salts or high-molecular-weight oligomeric impurities. For mass balance, Liquid Chromatography is required. Because low-wavelength UV detection is highly dependent on molecular structure and suffers from mobile-phase interference [4], Charged Aerosol Detection (CAD) is utilized. CAD provides a nearly universal, mass-proportional response for all non-volatile analytes, independent of chemical structure [3].

To retain and resolve trans-4-(Dimethylamino)cyclohexanol on a reversed-phase column, the mobile phase pH must be strictly controlled. At a standard acidic pH (e.g., pH 2-3), the amine is fully protonated (NH+), making it highly polar. This results in zero retention on a C18 column

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(eluting in the void volume) and severe tailing due to ion-exchange interactions with residual silanols. By raising the pH to 10.5 (above the molecule's pKa), the amine is neutralized, allowing for standard hydrophobic partitioning and sharp peak shapes.

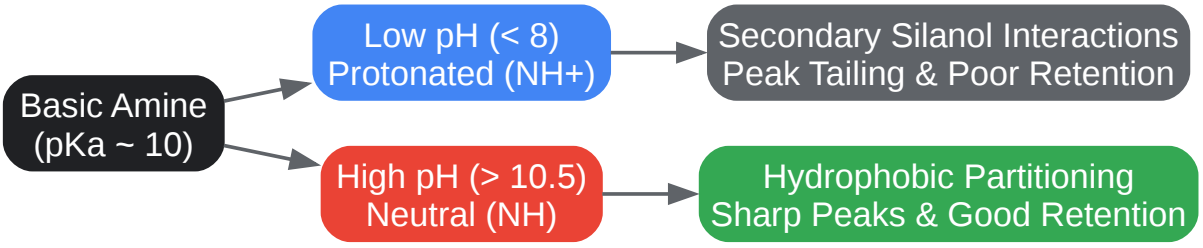

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Figure 2: The effect of mobile phase pH on the chromatographic behavior of basic amines.

Step-by-Step Protocol

- Mobile Phase Preparation:
  - Mobile Phase A: Dissolve 0.79 g of Ammonium bicarbonate in 1 L of LC-MS grade water (10 mM). Adjust the pH to 10.5 using concentrated Ammonium hydroxide. Filter through a 0.2 µm PTFE membrane.
  - Mobile Phase B: 100% LC-MS grade Acetonitrile.
- Column Selection: Standard silica dissolves at pH > 8. You must use an Ethylene-Bridged Hybrid (BEH) particle column (e.g., Waters XBridge) which is stable up to pH 12.
- Sample Preparation: Prepare the sample at 1.0 mg/mL in 50:50 Water:Acetonitrile.
- CAD Optimization: Set the CAD evaporation temperature to 50°C to ensure complete evaporation of the aqueous mobile phase without volatilizing the analyte [3].

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HPLC-CAD Operational Parameters

Parameter	Specification	Causality / Rationale
Column	Waters XBridge BEH C18 (150 × 4.6 mm, 3.5 µm)	Hybrid silica withstands pH 10.5 without dissolving.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Gradient	0-2 min: 5% B; 2-15 min: 5% → 95% B; 15-20 min: 95% B	Ensures elution of both polar and highly lipophilic impurities.
Column Temp	40 °C	Reduces mobile phase viscosity and improves mass transfer.
Detector	CAD (Evaporation Temp: 50°C, Filter: 5s)	Universal detection of non-volatiles [4].

System Suitability Criteria: The signal-to-noise (S/N) ratio for a 0.1% impurity standard must be ≥10 . The CAD response must be modeled using a quadratic or power-function calibration curve due to the inherent non-linearity of aerosol detectors [3].

Method 3: Quantitative NMR (1H-qNMR)

The Causality of qNMR for Absolute Purity

Chromatographic methods are relative; they require a high-purity reference standard to determine the exact assay value. When a certified reference standard of trans-4-(Dimethylamino)cyclohexanol is unavailable, 1H-qNMR serves as a primary analytical method. By comparing the integral of a specific proton on the target molecule to the integral of a known internal standard (IS), absolute purity is calculated.

Furthermore, qNMR definitively distinguishes the trans isomer from the cis isomer via the 1H

1H scalar coupling constants (J -values) of the carbinol proton (CH-OH). In the trans isomer (where both substituents are equatorial), the axial carbinol proton exhibits large axial-axial

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couplings (J≈10−12 Hz) with adjacent ring protons. In the cis isomer, the equatorial-axial coupling is much smaller (J≈4−5 Hz).

Step-by-Step Protocol

- Internal Standard Selection: Use TraceCERT® Maleic acid. It produces a distinct singlet at δ 6.26 ppm in DMSO- d6, which does not overlap with the aliphatic signals of the analyte (typically δ 1.0 - 3.5 ppm).
- Sample Preparation: Accurately weigh ~15 mg of trans-4-(Dimethylamino)cyclohexanol and ~10 mg of Maleic acid into a vial using a microbalance (readability 0.001 mg). Dissolve completely in 0.7 mL of DMSO- d6.
- Acquisition: Transfer to a 5 mm NMR tube. Acquire the 1H spectrum at 298 K.
- Critical Parameter - Relaxation Delay (D1): To ensure quantitative integration, the relaxation delay must be at least 5 times the longest longitudinal relaxation time (T1) of the protons of interest. Set D1≥30 seconds.
- Calculation: Psample=IISIsample×NsampleNIS×MISMsample×WsampleWIS×PIS

  (Where I = Integral, N = Number of protons, M = Molar mass, W = Weight, P = Purity).

Method Comparison Summary

Feature	GC-FID (Base-Deactivated)	HPLC-CAD (High pH)	1H-qNMR
Primary Use	Volatile impurities, cis/trans ratio	Non-volatile impurities, mass balance	Absolute purity, structural confirmation
Sensitivity (LOD)	~0.05% area	~10-15 ng on column [3]	~0.5 - 1.0% w/w
Reference Standard	Required for assay	Required for assay	Not Required (Uses Internal Standard)
Key Limitation	Blind to inorganic salts	Non-linear calibration curve	Low sensitivity for trace impurities

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